Use of p-TFMPP in neuroscience research as a tool compound

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Compound of Interest

Compound Name:	*1-(4-Trifluoromethylphenyl)piperazine hydrochloride*
CAS No.:	*294210-80-3*
Cat. No.:	*B3423299*

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Application Note: Use of TFMPP in Neuroscience Research

Part 1: Critical Isomer Alert & Chemical Identity

:::danger CRITICAL ISOMER ALERT: p-TFMPP vs. m-TFMPP The term "p-TFMPP" (1-(4-trifluoromethylphenyl)piperazine) is frequently used in error when referring to the established neuroscience tool compound TFMPP (1-(3-trifluoromethylphenyl)piperazine, or m-TFMPP).

- m-TFMPP (meta-isomer): The pharmacologically active serotonin releasing agent and 5-HT receptor agonist described in 99% of neuroscience literature.
- p-TFMPP (para-isomer): An analytical reference standard with negligible or uncharacterized physiological activity in current literature.

Action Required: Verify the CAS number and chemical structure of your reagent. This guide details the protocols for the active m-TFMPP (CAS: 15532-75-9). If your research specifically

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requires the para isomer as a negative control, please contact technical support for custom synthesis options. :::

Part 2: Introduction & Pharmacological Profile

TFMPP is a piperazine derivative utilized as a selective probe for the serotonergic system.[1] Unlike its analogue BZP (benzylpiperazine), which acts primarily on dopamine and norepinephrine, TFMPP is a selective Serotonin Releasing Agent (SRA) and a non-selective serotonin receptor agonist. It is widely employed to model anxiety, study 5-HT receptor sub-population desensitization, and investigate the mechanisms of drug discrimination.

Mechanism of Action

TFMPP operates via a dual mechanism:

- Presynaptic Release: It acts as a substrate for the Serotonin Transporter (SERT), entering the presynaptic terminal and displacing serotonin (5-HT) from vesicular storage (via VMAT2 interaction or cytoplasmic pool displacement), causing non-exocytotic efflux of 5-HT.
- Direct Receptor Agonism: It binds directly to 5-HT receptors, exhibiting full agonism at 5-HT2C and 5-HT1B, and partial agonism/antagonism at 5-HT2A.

Binding Affinity Profile (Rat Brain)

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Receptor / Transporter	Affinity (or)	Functional Activity
5-HT1B	~10–30 nM	Full Agonist
5-HT2C	~60 nM	Full Agonist
5-HT2A	~160–270 nM	Partial Agonist / Antagonist
5-HT1A	~280–1900 nM	Weak Agonist
SERT	= 121 nM	Releasing Agent (Substrate)
5-HT3	> 2,000 nM	Insignificant
DAT / NET	> 10,000 nM	Inactive

Data compiled from Baumann et al. (2005) and Rothman et al. (1987).

Part 3: Mechanistic Visualization

The following diagram illustrates the dual-action pathway of TFMPP at the serotonergic synapse.

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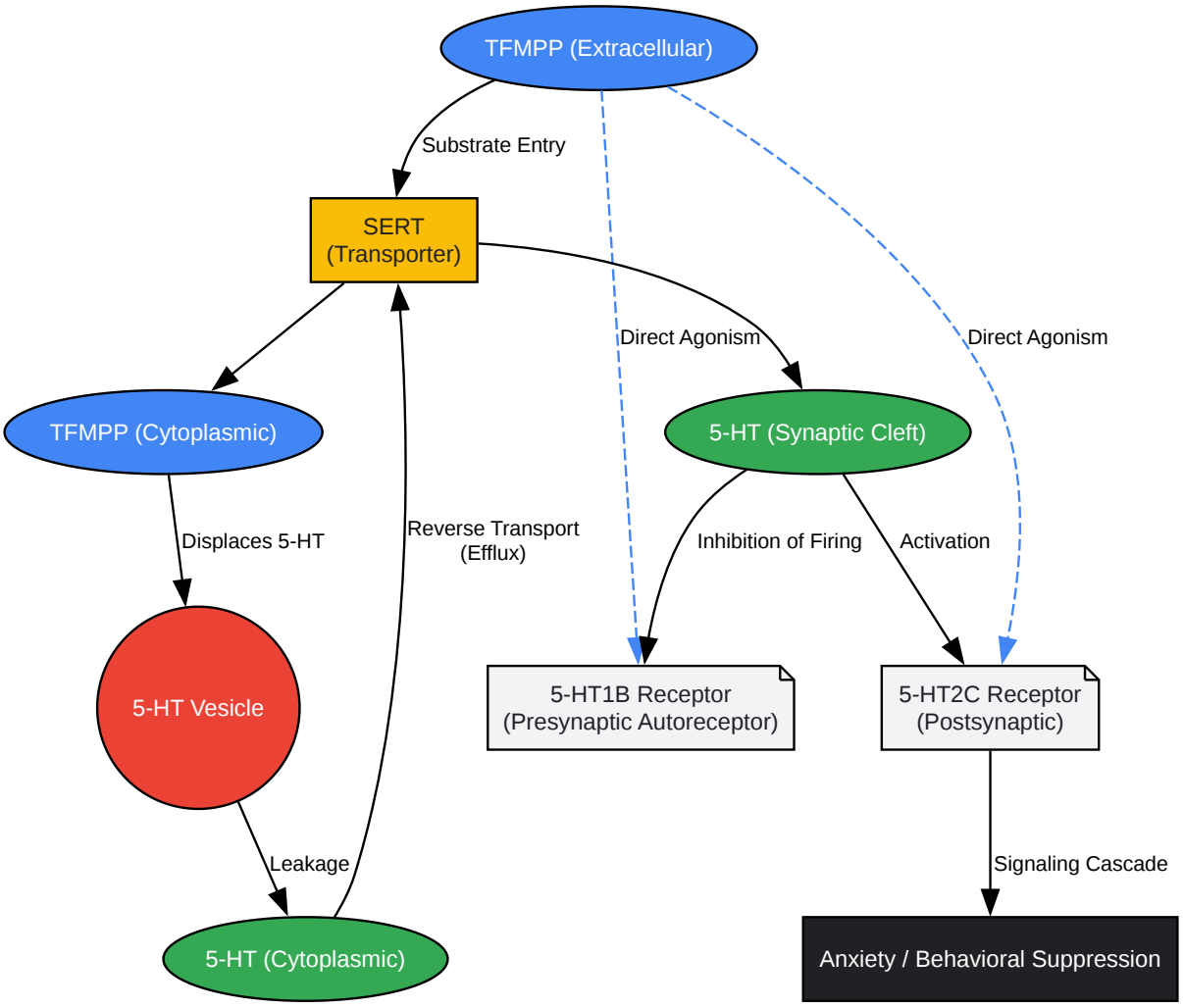

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Caption: TFMPP induces serotonin efflux via SERT reversal and directly activates 5-HT receptors.

Part 4: Experimental Protocols

Protocol A: In Vitro [³H]5-HT Release Assay (Synaptosomes)

Objective: To quantify the potency of TFMPP as a serotonin releasing agent using rat brain synaptosomes. Scope: This assay differentiates between reuptake inhibitors (which block

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uptake) and releasing agents (which induce efflux).

Materials:

- Tissue: Male Sprague-Dawley rat whole brain (minus cerebellum).
- Buffer: Krebs-HEPES buffer (126 mM NaCl, 2.5 mM KCl, 1.2 mM NaH_2PO_4, 1.2 mM $MgCl_2$, 2.4 mM $CaCl_2$, 11 mM glucose, 25 mM HEPES, pH 7.4).
- Radioligand: [^{3}H]Serotonin ([^{3}H]5-HT), specific activity ~20–30 Ci/mmol.
- Reagent: TFMPP (dissolved in DMSO, final concentration <0.1%).
- Equipment: Brandel Superfusion System or standard centrifugation setup.

Step-by-Step Methodology:

- Synaptosome Preparation:
  - Homogenize rat brain tissue in 10 volumes of ice-cold 0.32 M sucrose using a Teflon-glass homogenizer (10 strokes).
  - Centrifuge at 1,000 x g for 10 min at 4°C. Save supernatant (S1).
  - Centrifuge S1 at 20,000 x g for 20 min. Discard supernatant.
  - Resuspend the pellet (P2) gently in Krebs-HEPES buffer.
- Pre-loading:
  - Incubate synaptosomes (approx. 100 µg protein/mL) with 5 nM [^{3}H]5-HT for 30 minutes at 37°C.
  - Note: Include 1 µM pargyline (MAO inhibitor) to prevent degradation of [^{3}H]5-HT.
- Wash:
  - Centrifuge loaded synaptosomes or filter onto superfusion chambers. Wash 3x with fresh buffer to remove extracellular radioligand.

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- Release Phase:
  - Static Method: Aliquot synaptosomes into tubes. Add TFMPP at increasing concentrations (e.g., 1 nM to 10 µM). Incubate for 5–10 minutes at 37°C.
  - Superfusion Method: Perfuse chambers at 0.5 mL/min. Collect baseline fractions. Switch to buffer containing TFMPP for 2 fractions. Switch back to buffer.
- Termination & Counting:
  - Static: Centrifuge at high speed. Aliquot supernatant into scintillation fluid.
  - Superfusion: Collect eluate fractions directly into scintillation fluid.
  - Lyse the remaining synaptosomes (SDS/NaOH) to determine "Total Remaining Radioactivity."
- Data Analysis:
  - Calculate Fractional Release:

    .
  - Plot Dose-Response curve to determine

    .

Protocol B: In Vivo Drug Discrimination (Rat)

Objective: To assess if TFMPP shares discriminative stimulus effects with MDMA or Fenfluramine (indicating serotonergic dominance).

Subject: Male Sprague-Dawley rats (250–300g), food-restricted to 85% free-feeding weight.

Methodology:

- Training:

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- Train rats in a two-lever operant chamber (FR10 or FR20 schedule) to discriminate a training drug (e.g., MDMA 1.5 mg/kg or Fenfluramine 1.0 mg/kg) from Saline.
- Criteria: >80% correct lever selection for 3 consecutive days.

- Testing (Substitution Test):
  - Administer TFMPP (i.p.) 15 minutes prior to the session.
  - Dose Range: 0.25, 0.5, 1.0, and 2.5 mg/kg.
  - Control: Do not reinforce lever presses during test sessions to prevent new learning.
- Data Interpretation:
  - Full Substitution: >80% responding on the Drug Lever. Indicates TFMPP produces subjective effects indistinguishable from the training drug.
  - Partial Substitution: 20–80% responding.
  - Suppression: Significant decrease in response rate (indicates sedation or anxiety/aversion). Note: TFMPP often suppresses responding at >2.5 mg/kg due to anxiogenic effects.

Part 5: Safety & Handling

- Toxicity: TFMPP is a potent serotonergic agent. High doses can induce Serotonin Syndrome (tremors, hyperthermia, rigidity).
- Handling: Wear nitrile gloves, safety goggles, and use a fume hood when handling the powder.
- Legal Status:
  - USA: Unscheduled federally (temporarily Schedule I in early 2000s, then lapsed).[2] Specific states may control it.

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- International: Controlled in many jurisdictions (e.g., New Zealand, UK) due to its history as a "party pill" ingredient (often mixed with BZP).
- Compliance Check: Always verify local DEA/regulatory status before ordering.

References

- Baumann, M. H., et al. (2005).[3] "N-substituted piperazines abused by humans mimic the molecular mechanism of 3,4-methylenedioxymethamphetamine (MDMA, or 'Ecstasy')."[3] Neuropsychopharmacology, 30(3), 550-560.[3] Link
- Rothman, R. B., et al. (1987). "Evidence that the serotonin efflux-inducing effects of p-chloroamphetamine and related agents are mediated by the serotonin transporter." Journal of Pharmacology and Experimental Therapeutics, 242(1), 229-235.
- Glennon, R. A., et al. (1988). "TFMPP may produce its stimulus effects via a 5-HT1B mechanism."[4] Pharmacology Biochemistry and Behavior, 31(2), 423-427.
- Cayman Chemical. (2023). "1-(3-Trifluoromethylphenyl)piperazine Product Information." Link
- Drug Enforcement Administration (DEA). (2004).[2] "Drugs and Chemicals of Concern: TFMPP."[1] Link

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Sources

- 1. Trifluoromethylphenylpiperazine - Wikipedia [en.wikipedia.org]
- 2. deadiversion.usdoj.gov [deadiversion.usdoj.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. researchgate.net [researchgate.net]
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